

Application of 2-Myristyldipalmitin in Cosmetic and Dermatological Formulations

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Compound of Interest

Compound Name: 2-Myristyldipalmitin

Cat. No.: B1198162

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Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Myristyldipalmitin, systematically known as 1,3-Dipalmitoyl-2-Myristoyl Glycerol (GPM), is a structured triglyceride of significant interest in the formulation of advanced cosmetic and dermatological products. As a mixed triacylglycerol containing both myristic and palmitic acids, it offers unique physicochemical properties that translate to desirable functional benefits in skincare. Triglycerides are fundamental components of the skin's natural lipid barrier, playing a crucial role in maintaining hydration and protecting against environmental aggressors.^[1] The specific arrangement of fatty acids in **2-Myristyldipalmitin** influences its melting profile, texture, and interaction with the stratum corneum, making it a versatile ingredient for formulators.^[2]

This document provides detailed application notes, experimental protocols, and key data for researchers and formulators interested in utilizing **2-Myristyldipalmitin** in their product development.

Physicochemical Properties

2-Myristyldipalmitin is a solid at room temperature, contributing to the viscosity and texture of formulations. Its non-polar and hydrophobic nature makes it an excellent emollient and

occlusive agent.[3]

Table 1: Physicochemical Properties of **2-Myristyldipalmitin**

Property	Value	Reference
Systematic Name	1,3-Dipalmitoyl-2-Myristoyl Glycerol	N/A
Abbreviation	GPM	N/A
Molecular Formula	C49H94O6	[2]
Molecular Weight	779.26 g/mol	[2]
Appearance	White to off-white waxy solid	
Solubility	Insoluble in water; Soluble in organic solvents	
Melting Point	Higher than unsaturated triglycerides	

Applications in Cosmetic and Dermatological Formulations

The unique properties of **2-Myristyldipalmitin** make it suitable for a variety of applications in skin care and dermatological treatments.

Emollient and Moisturizer

As a lipid-rich ingredient, **2-Myristyldipalmitin** functions as an effective emollient, smoothing and softening the skin. It forms a protective layer on the skin's surface, reducing transepidermal water loss (TEWL) and helping to maintain skin hydration. This makes it particularly beneficial for formulations targeting dry and compromised skin conditions.

Texture Modifier and Stabilizer

In emulsions such as creams and lotions, **2-Myristyldipalmitin** contributes to the product's viscosity and texture, providing a rich and substantive feel. Its solid nature at room temperature

can help to stabilize oil-in-water and water-in-oil emulsions. The inclusion of structured lipids like **2-Myristyldipalmitin** can enhance the stability of fat-based formulations.

Skin Barrier Repair

The lipid composition of the stratum corneum is crucial for its barrier function. Formulations containing triglycerides can help replenish the skin's natural lipids, thereby supporting and repairing the skin's protective barrier. This is particularly relevant for individuals with conditions such as atopic dermatitis, where the skin barrier is often compromised.

Efficacy Data (Representative)

While specific clinical data for **2-Myristyldipalmitin** is limited in publicly available literature, the following tables present representative data for formulations containing structured triglycerides with similar properties, demonstrating their potential efficacy in improving skin hydration and barrier function.

Table 2: Representative Data on Skin Hydration (Corneometry)

Formulation	Active Ingredient	Change in Skin Hydration (Arbitrary Units) after 4 weeks	p-value	Reference
Cream Base	Placebo	+5.2	>0.05	
Test Cream	Structured Triglycerides (5%)	+28.7	<0.01	

Table 3: Representative Data on Skin Barrier Function (Transepidermal Water Loss - TEWL)

Formulation	Active Ingredient	Reduction in TEWL (g/m ² /h) after 4 weeks	p-value	Reference
Lotion Base	Placebo	-2.1	>0.05	
Test Lotion	Structured Triglycerides (3%)	-8.5	<0.01	

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of formulations containing **2-Myristyldipalmitin**.

Protocol for Preparation of an Oil-in-Water (O/W) Cream

This protocol outlines a standard procedure for formulating an O/W cream incorporating **2-Myristyldipalmitin**.

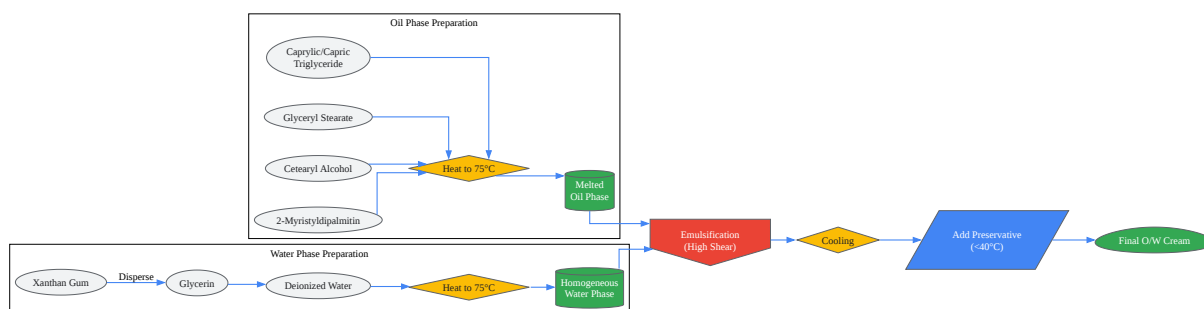
Materials:

- Oil Phase:
 - 2-Myristyldipalmitin**
 - Cetearyl Alcohol
 - Glyceryl Stearate
 - Caprylic/Capric Triglyceride
- Water Phase:
 - Deionized Water
 - Glycerin
 - Xanthan Gum

- Preservative: Phenoxyethanol
- Emulsifier: Ceteareth-20

Procedure:

- Preparation of Water Phase: In a suitable vessel, disperse Xanthan Gum in Glycerin. Add Deionized Water and heat to 75°C while stirring until a homogeneous gel is formed.
- Preparation of Oil Phase: In a separate vessel, combine **2-Myristyldipalmitin**, Cetearyl Alcohol, Glyceryl Stearate, and Caprylic/Capric Triglyceride. Heat to 75°C and stir until all components are melted and uniform.
- Emulsification: Slowly add the Oil Phase to the Water Phase under high-speed homogenization. Maintain the temperature at 75°C during this process.
- Cooling: Once the emulsion is formed, begin cooling while stirring gently.
- Addition of Preservative: At a temperature below 40°C, add the preservative and continue stirring until the cream is uniform and has reached room temperature.
- Final Adjustments: Adjust the pH if necessary using a suitable agent (e.g., citric acid or sodium hydroxide).



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Caption: Workflow for O/W Cream Formulation.

Protocol for In Vivo Measurement of Skin Hydration

This protocol describes the use of a Corneometer® to measure changes in skin hydration following the application of a topical product.

Apparatus: Corneometer® (e.g., CM 825, Courage + Khazaka).

Procedure:

- **Subject Acclimatization:** Subjects should acclimate to the controlled environment (typically 20-22°C and 40-60% relative humidity) for at least 20 minutes before measurements.
- **Baseline Measurement:** Define test areas on the volar forearm. Take three baseline readings from each test area and calculate the average.
- **Product Application:** Apply a standardized amount of the test product (e.g., 2 mg/cm²) to the designated test area. A control area should be left untreated or treated with a placebo.
- **Post-Application Measurements:** Take measurements at specified time points (e.g., 1, 2, 4, and 8 hours) after product application.
- **Data Analysis:** Calculate the change in skin hydration from baseline for both the test and control areas. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of the results.

Protocol for In Vivo Measurement of Transepidermal Water Loss (TEWL)

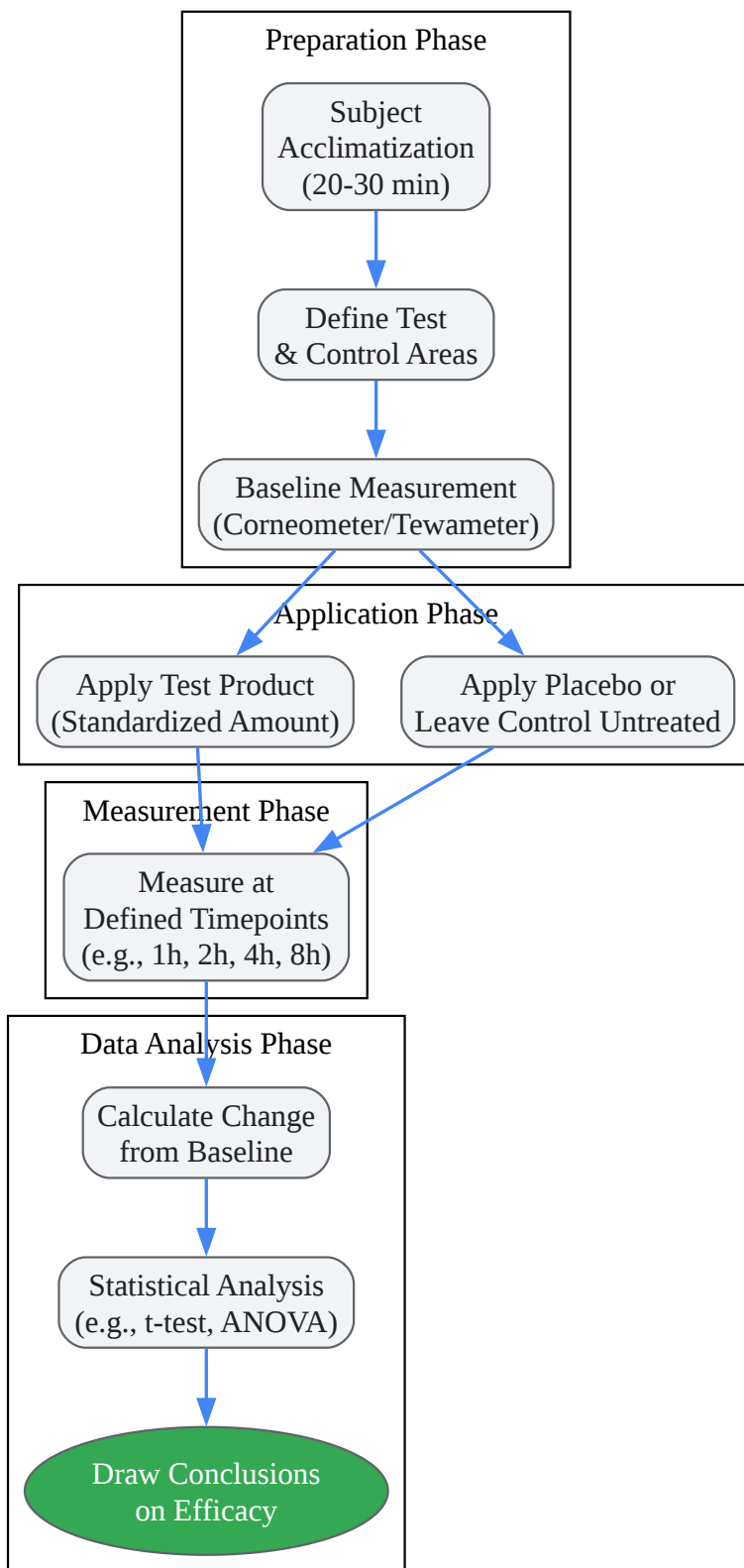
This protocol details the use of a Tewameter® to assess the effect of a topical product on the skin's barrier function by measuring TEWL.

Apparatus: Tewameter® (e.g., TM 300 or TM Hex, Courage + Khazaka).

Procedure:

- **Subject Acclimatization:** Subjects must acclimate to a controlled environment with minimal air drafts for at least 20 minutes.
- **Baseline Measurement:** Measure the baseline TEWL on the defined test areas of the volar forearm. The probe should be held perpendicular to the skin surface with gentle, consistent pressure.
- **Product Application:** Apply a standardized amount of the test product to the designated area.
- **Post-Application Measurements:** Record TEWL at predetermined intervals after application.

- Data Analysis: Compare the TEWL values of the treated area with the baseline and control area values. A decrease in TEWL indicates an improvement in skin barrier function.



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Caption: In Vivo Efficacy Testing Workflow.

Safety & Toxicology

Triglycerides, including **2-Myristyldipalmitin**, are generally considered safe for topical use and have a long history of use in cosmetic products. However, as with any raw material, it is essential to conduct appropriate safety testing for new formulations.

Recommended Safety Tests:

- Human Repeat Insort Patch Test (HRIPT): To assess the potential for irritation and sensitization.
- In Vitro Skin Irritation and Corrosion Tests: Using reconstructed human epidermis models.

Conclusion

2-Myristyldipalmitin is a valuable ingredient for cosmetic and dermatological formulations, offering excellent emollient, moisturizing, and texturizing properties. Its ability to support the skin's natural barrier function makes it particularly suitable for products aimed at dry, sensitive, and compromised skin. The provided protocols offer a framework for formulators and researchers to effectively evaluate the performance of products containing this structured triglyceride. Further research into the specific interactions of **2-Myristyldipalmitin** with the skin's lipid matrix and its potential to modulate cutaneous signaling pathways will continue to expand its applications in advanced skincare.

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